

GSK-843 Stability and Storage: A Technical Guide

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Compound of Interest

Compound Name: GSK-843

Cat. No.: B560488

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the stability and storage of **GSK-843**. Below you will find troubleshooting guides and frequently asked questions to ensure the integrity of your experiments.

Frequently Asked Questions (FAQs)

Q1: How should I store the solid (powder) form of **GSK-843**?

For long-term storage, the solid form of **GSK-843** should be stored at -20°C.^{[1][2][3][4]} Some suppliers also indicate that short-term storage at 0°C is acceptable.^[5] Under these conditions, the compound is stable for at least three to four years.^{[1][2][4]}

Q2: What are the recommended storage conditions for **GSK-843** after dissolving it in a solvent?

Stock solutions of **GSK-843** should be aliquoted to avoid repeated freeze-thaw cycles and stored at -80°C for up to one year.^{[1][4][6]} For shorter periods, storage at -20°C for one to six months is also viable.^{[1][4][7]} If you plan to use the solution frequently, it can be stored at 4°C for up to a week.^[6]

Q3: My shipment of **GSK-843** arrived at room temperature with the ice pack melted. Is the compound still viable?

Yes, **GSK-843** is typically shipped at ambient temperatures or with blue ice.^[6] Suppliers indicate that a melted ice pack will not affect the quality of the product.^[6]

Q4: I am having trouble dissolving **GSK-843**. What can I do?

GSK-843 is soluble in DMSO.^{[5][6]} To aid dissolution, sonication is recommended.^[6] It is also crucial to use newly opened, anhydrous DMSO, as the solvent is hygroscopic and absorbed moisture can significantly impact the solubility of the compound.^{[1][8][9]}

Q5: Is **GSK-843** sensitive to light?

The provided documentation from suppliers does not explicitly mention light sensitivity. However, as a general laboratory practice for chemical compounds, it is advisable to store **GSK-843**, both in solid and solution form, protected from direct light.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Compound will not fully dissolve	1. Insufficient solvent volume.2. Use of old or hydrated DMSO.3. Inadequate mixing.	1. Ensure you are using a concentration at or below the reported solubility limit (e.g., ≥ 40 mg/mL in DMSO).2. Use a fresh, unopened bottle of anhydrous DMSO. [1] [8] [9] 3. Use sonication to facilitate dissolution. [6]
Inconsistent experimental results	1. Degradation of the compound due to improper storage.2. Multiple freeze-thaw cycles of the stock solution.	1. Ensure the compound has been stored according to the recommended conditions (-20°C for solid, -80°C for solutions).2. Aliquot stock solutions into single-use volumes to avoid repeated freezing and thawing. [1] [4] [6]
Precipitate forms in stock solution upon storage	1. The concentration of the solution is too high and has exceeded its solubility at the storage temperature.	1. Gently warm the solution and vortex or sonicate to redissolve the precipitate before use. Consider preparing a slightly more dilute stock solution for long-term storage.

Quantitative Data Summary

Storage Conditions and Stability

Form	Storage Temperature	Duration	Citations
Solid (Powder)	-20°C	≥ 4 years	[2]
Solid (Powder)	-20°C	3 years	[1][4][6]
In Solvent	-80°C	1 year	[1][4][6][7]
In Solvent	-20°C	6 months	[1][7]
In Solvent	-20°C	1 month	[4]
In Solvent (Frequent Use)	4°C	> 1 week	[6]

Solubility

Solvent	Concentration	Notes	Citations
DMSO	≥ 40 mg/mL	-	[3]
DMSO	50 mg/mL (132.45 mM)	Ultrasonic and newly opened DMSO recommended	[1]
DMSO	30 mg/mL (79.47 mM)	Sonication recommended	[6]

Experimental Protocols

General Protocol for Preparing a **GSK-843** Stock Solution

- Preparation: Allow the vial of solid **GSK-843** to equilibrate to room temperature before opening to minimize moisture condensation.
- Solvent Addition: Add the required volume of fresh, anhydrous DMSO to the vial to achieve the desired concentration.

- Dissolution: Vortex the vial and use a sonicator bath to ensure the compound is fully dissolved. Visually inspect the solution for any undissolved particulates.
- Storage: Aliquot the stock solution into smaller, single-use volumes in appropriate vials. Store the aliquots at -80°C for long-term storage.

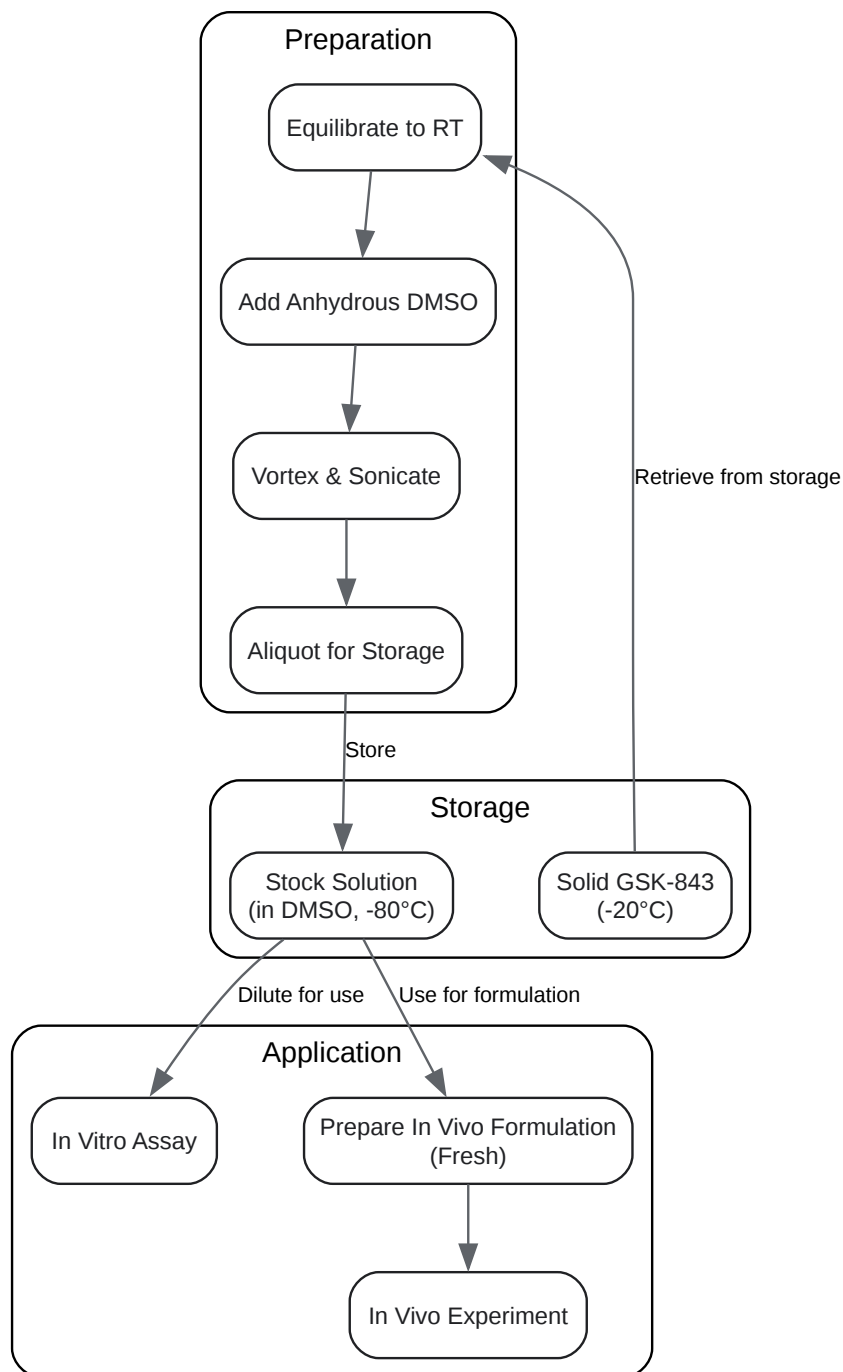
Protocol for In Vivo Formulation

For in vivo experiments, a common formulation involves a multi-component solvent system. The following is a representative example:

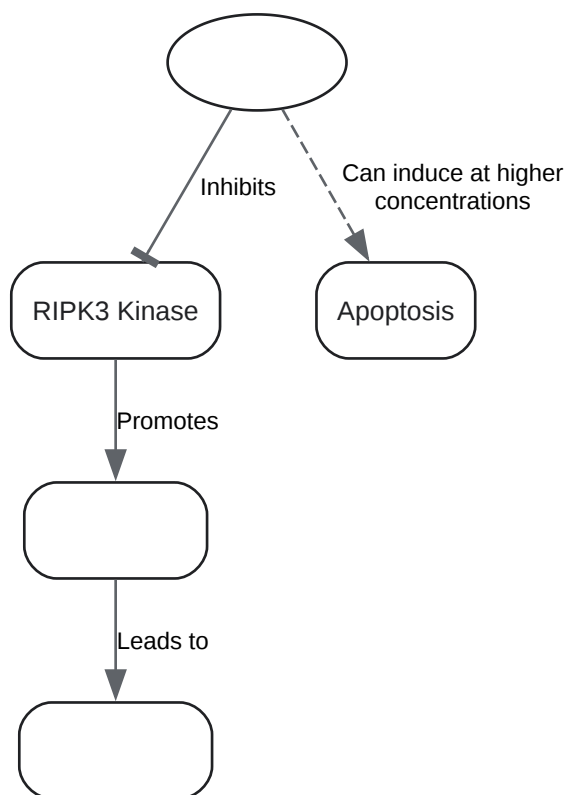
- Prepare a concentrated stock solution of **GSK-843** in DMSO.
- In a separate tube, add the required volume of the DMSO stock solution to PEG300 and mix until clear.
- Add Tween-80 to the mixture and mix thoroughly.
- Finally, add saline to reach the final desired volume and concentration.
- It is recommended to prepare this formulation fresh for each experiment.[6]

Visual Diagrams

GSK-843 Handling and Preparation Workflow

[Click to download full resolution via product page](#)Caption: Workflow for proper handling and preparation of **GSK-843**.

GSK-843 Mechanism of Action



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Caption: Simplified mechanism of action for **GSK-843**.

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